

An In-depth Technical Guide to the Physical Properties of Propoxycyclohexane

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Compound of Interest

Compound Name: *Propoxycyclohexane*

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Abstract

Propoxycyclohexane is a cycloaliphatic ether with potential applications as a solvent and intermediate in organic synthesis. A thorough understanding of its physical properties is crucial for its effective use in research and development, particularly within the pharmaceutical and chemical industries. This technical guide provides a comprehensive overview of the known physical characteristics of **propoxycyclohexane**. Due to a scarcity of experimentally determined data in peer-reviewed literature, this guide presents computed properties sourced from robust chemical databases. Furthermore, it details the standard experimental protocols for the determination of key physical properties, offering a framework for empirical validation.

Core Physical Properties of Propoxycyclohexane

While experimentally derived data for **propoxycyclohexane** are not widely available, computational models provide reliable estimates for its fundamental physical properties. The following table summarizes these computed values.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O	PubChem
Molecular Weight	142.24 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	142.135765193 Da	PubChem[1]
Topological Polar Surface Area	9.2 Å ²	PubChem[1]
Heavy Atom Count	10	PubChem[1]

General Physical Characteristics of Ethers

Propoxycyclohexane belongs to the ether class of organic compounds. The physical properties of ethers are dictated by the C-O-C linkage. Ethers are generally colorless, volatile liquids with characteristic odors.[2] Due to the electronegativity difference between oxygen and carbon, ethers possess a net dipole moment, rendering them weakly polar.[2][3][4][5]

Unlike alcohols, ethers cannot act as hydrogen bond donors, which results in significantly lower boiling points compared to alcohols of similar molecular weight.[3][4] However, the oxygen atom can act as a hydrogen bond acceptor, allowing for some solubility in protic solvents like water, particularly for ethers with fewer than five carbon atoms.[2][4] The solubility of ethers in water decreases as the size of the hydrophobic alkyl groups increases.[2][4] Ethers are readily soluble in a wide range of organic solvents.[4]

Experimental Protocols for Physical Property Determination

To facilitate the empirical validation of the computed properties of **propoxycyclohexane**, the following standard experimental methodologies are described.

Boiling Point Determination

The boiling point is a critical physical constant for liquid compounds. Two common methods for its determination are distillation and the micro-boiling point (Thiele tube) method.

- **Distillation Method:** This technique is suitable when a sufficient quantity of the liquid (typically >5 mL) is available and also serves as a method of purification.^{[6][7]} The liquid is heated in a distillation apparatus, and the temperature at which the vapor phase is in equilibrium with the liquid phase is recorded as the boiling point.^[6]
- **Micro-Boiling Point Method (Thiele Tube):** This method is ideal for small sample volumes. A small amount of the liquid is placed in a fusion tube, and an inverted capillary tube is added. The assembly is attached to a thermometer and heated in a Thiele tube containing mineral oil. The boiling point is the temperature at which a rapid stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary.^[7]

Melting Point Determination

Should **propoxycyclohexane** be a solid at room temperature or for the determination of its freezing point, the melting point can be determined using a capillary method.

- **Capillary Method:** A small, powdered sample of the solid is packed into a capillary tube. The tube is then heated in a melting point apparatus or a Thiele tube. The temperature range from the first appearance of liquid to the complete liquefaction of the solid is recorded as the melting point range.^{[8][9][10]} For pure compounds, this range is typically narrow.^{[8][10]}

Density Determination

The density of a liquid can be determined using several methods, including the use of a pycnometer or by direct mass and volume measurements.

- **Pycnometer Method:** A pycnometer is a flask with a precisely known volume. The pycnometer is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.^[11]
- **Mass and Volume Measurement:** A known volume of the liquid is accurately measured using a graduated cylinder or pipette and its mass is determined using an analytical balance. The

density is then calculated as mass divided by volume.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Refractive Index Determination

The refractive index is a measure of how light propagates through a substance and is a valuable physical constant for identification.

- **Abbe Refractometer:** The most common instrument for measuring the refractive index of a liquid is the Abbe refractometer. A few drops of the liquid are placed on the prism, and the instrument is adjusted to bring a dividing line between light and dark fields into view. The refractive index is then read directly from a calibrated scale.

Solubility Determination

The solubility of **propoxycyclohexane** in various solvents can be determined qualitatively and quantitatively.

- **Qualitative Method:** A small amount of **propoxycyclohexane** (e.g., 50 mg) is added to a test tube containing a small volume (e.g., 1 mL) of the solvent. The mixture is agitated, and the solubility is observed. Miscibility is determined by the formation of a single liquid phase.[\[3\]](#)
- **Quantitative Method (Isothermal Equilibrium Method):** An excess amount of **propoxycyclohexane** is added to a known volume of the solvent in a sealed container at a constant temperature. The mixture is agitated until equilibrium is reached. The concentration of **propoxycyclohexane** in the saturated solution is then determined by a suitable analytical technique, such as gas chromatography.

Synthesis Protocol: Williamson Ether Synthesis

A common and effective method for the synthesis of unsymmetrical ethers like **propoxycyclohexane** is the Williamson ether synthesis. This reaction proceeds via an S_N2 mechanism.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

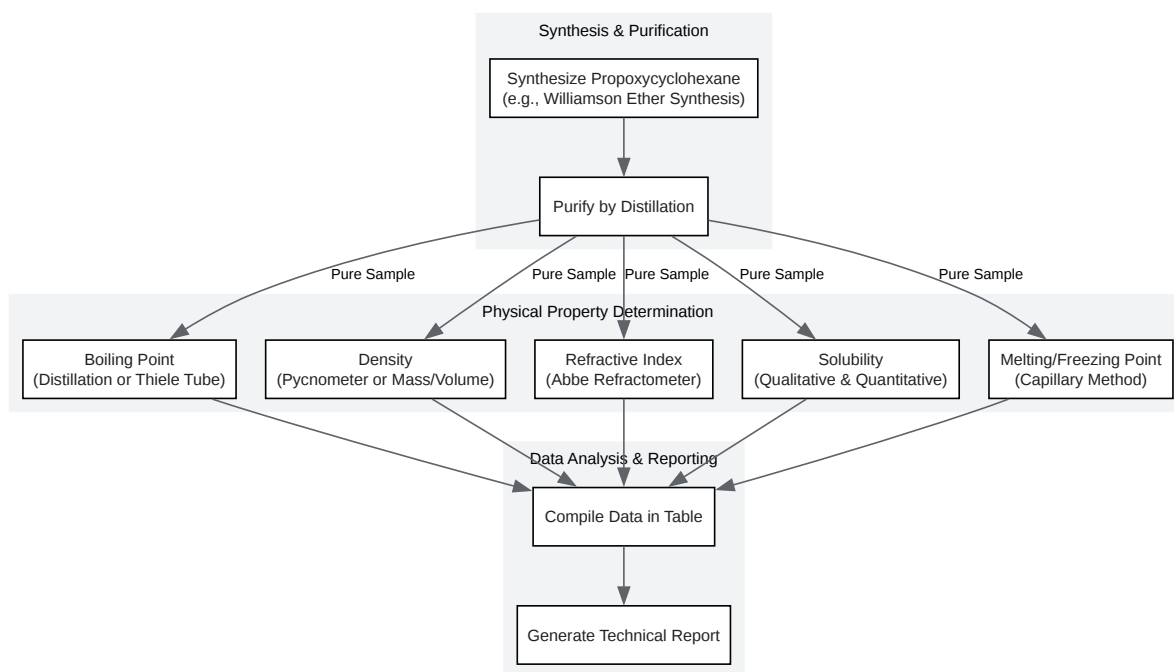
Reaction: Cyclohexanol is deprotonated by a strong base, such as sodium hydride, to form the cyclohexoxide anion. This alkoxide then acts as a nucleophile and attacks an n-propyl halide (e.g., 1-bromopropane), displacing the halide and forming **propoxycyclohexane**.

General Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, sodium hydride is suspended in a dry, aprotic solvent like tetrahydrofuran (THF).
- Cyclohexanol, dissolved in dry THF, is added dropwise to the suspension at 0 °C.
- The reaction mixture is allowed to warm to room temperature and stirred until the evolution of hydrogen gas ceases.
- 1-Bromopropane is then added, and the mixture is heated to reflux until the reaction is complete (monitored by TLC or GC).
- After cooling, the reaction is quenched by the slow addition of water.
- The product is extracted with an organic solvent (e.g., diethyl ether), and the organic layer is washed with brine, dried over an anhydrous salt (e.g., MgSO_4), filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by distillation.

Logical Workflow Diagram

The following diagram illustrates a general workflow for the experimental determination of the physical properties of a liquid organic compound like **propoxycyclohexane**.



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